

3,4-dimethyl-1H-pyrazol-5-ol spectral data (NMR, IR, Mass Spec)

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Compound of Interest

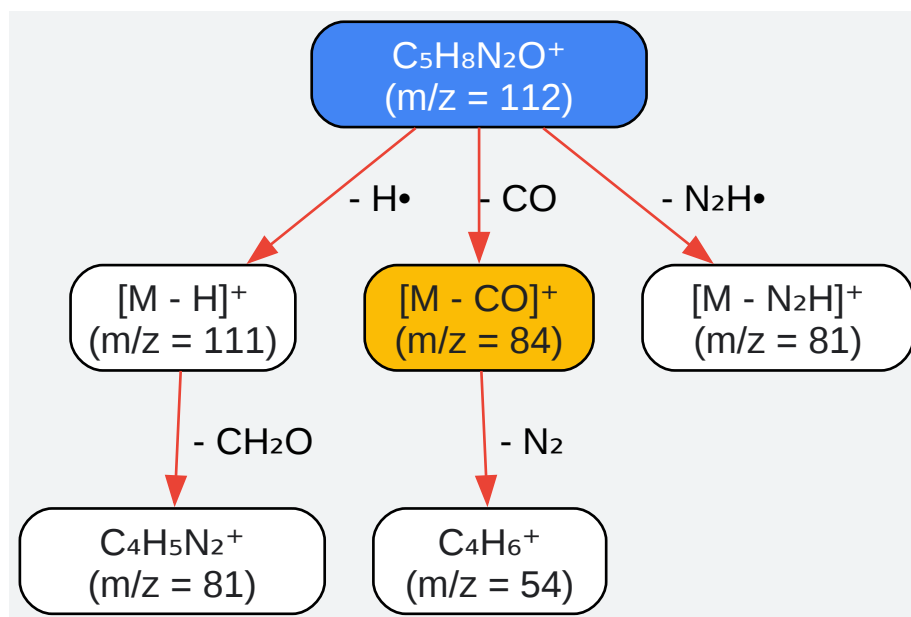
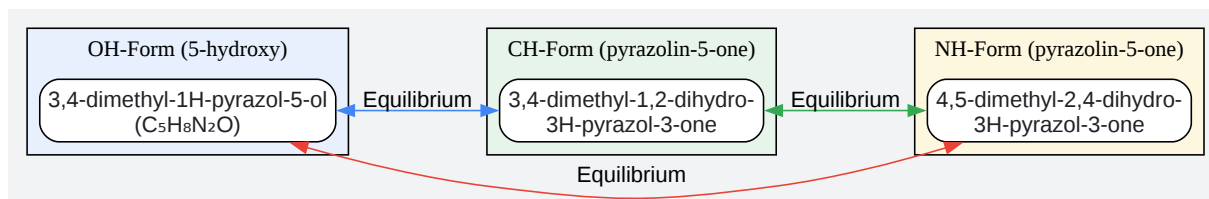
Compound Name: 3,4-dimethyl-1H-pyrazol-5-ol

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The Critical Role of Tautomerism

Understanding the spectral data of **3,4-dimethyl-1H-pyrazol-5-ol** is impossible without first appreciating its tautomeric nature. Pyrazol-5-ones exist in a dynamic equilibrium between three principal forms: the hydroxyl-pyrazole (OH-form), the keto-pyrazole (CH-form), and the zwitterionic/keto form (NH-form).^{[2][3]} The predominant tautomer depends on factors such as the solvent, temperature, and the physical state (solid or solution).^[2] This equilibrium is the primary reason for variability in spectral data and must be the cornerstone of any analytical interpretation.



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References

- 1. Buy 3,4-dimethyl-1H-pyrazol-5-ol (EVT-2538836) | 145092-15-5; 4344-72-3; 6628-22-4 [evitachem.com]
- 2. bcc.bas.bg [bcc.bas.bg]
- 3. researchgate.net [researchgate.net]
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